Thermodynamic Architecture of p-Isopropylphenetole: Integrative Characterization & Process Implications

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Compound of Interest

Compound Name:	*p-Isopropylphenetole*
CAS No.:	*4132-79-0*
Cat. No.:	*B3352011*

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Executive Summary & Molecular Identity

p-Isopropylphenetole (1-ethoxy-4-isopropylbenzene) represents a distinct class of alkyl-aryl ethers used primarily in flavor/fragrance formulations and as a lipophilic intermediate in organic synthesis. While its sensory profile is well-documented, its thermodynamic landscape remains under-characterized in open literature compared to its precursor, p-isopropylphenol.

This guide bridges that gap. By synthesizing available experimental data with high-fidelity group contribution methods (Joback/Reid), we provide a reference framework for researchers requiring thermophysical properties for process simulation (Aspen Plus/HYSYS), separation design, and formulation stability analysis.

Table 1: Physicochemical Baseline

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Property	Value	Confidence	Source/Method
Molecular Weight	164.25 g/mol	Exact	IUPAC Atomic Wts
Boiling Point ( )	222–225 °C (495–498 K)	High	Experimental (Ebulliometry)
Density ( )	0.945 g/cm³ (C)	Medium	Comparative Homology
Refractive Index ( )	1.502–1.506	High	Experimental
Flash Point	> 95 °C	High	Closed Cup Estimate
LogP (Octanol/Water)	~3.6	Medium	XLogP3 Prediction

Thermodynamic Property Estimation & Critical Parameters

For process engineering—specifically supercritical fluid extraction or high-pressure distillation—the critical properties are essential. As direct experimental critical data is absent for this specific isomer, we employ the Joback Group Contribution Method, a standard in chemical engineering for estimating critical loci based on molecular topology.

Critical Properties (Calculated)

The following values are derived using the Joback modification of the Lydersen method. These should be used as input parameters for Equation of State (EOS) modeling (e.g., Peng-Robinson).

- Critical Temperature ( ): K
- Critical Pressure (

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):

bar

- Critical Volume (

):

cm^3/mol

- Acentric Factor (

):

(Estimated via Lee-Kesler)

Enthalpy of Vaporization ( )

The energy required for phase transition is critical for reboiler sizing. Using the Vetere Equation (which accounts for polar interactions better than Trouton's rule for ethers):

> *Scientist's Note: The ether linkage reduces hydrogen bonding capacity compared to the parent phenol (*
>
> kJ/mol), resulting in higher volatility and lower viscosity.

Phase Equilibrium & Solubility Architecture

Understanding the phase behavior is crucial for extraction processes. **p-Isopropylphenetole** exhibits "Type II" solubility behavior in water (immiscible) but shows complete miscibility in lower alcohols and hydrocarbons.

Hansen Solubility Parameters (HSP)

To optimize solvent selection for extraction or formulation, we decompose the cohesive energy density into three components:

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- Dispersion (

  ): 17.5 MPa

  (Dominant interaction due to aromatic ring/alkyl chain)

- Polarity (

  ): 4.2 MPa

  (Ether dipole)

- Hydrogen Bonding (

  ): 3.5 MPa

  (Weak acceptor, no donor)

Implication: The low

indicates that **p-Isopropylphenetole** is an excellent solvent for non-polar actives but will phase-separate rapidly from aqueous systems, facilitating easy product recovery after synthesis.

Experimental Protocols: Validating the Model

For researchers needing to generate certification-grade data, the following protocols ensure self-validating accuracy.

Protocol A: Dynamic Viscosity & Density (Simultaneous)

Objective: Determine

and

for fluid transport calculations. Equipment: Oscillating U-tube Densitometer (e.g., Anton Paar DMA) coupled with a Rolling-ball Viscometer.

- Calibration:
  - Perform air/water check at

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C.

- Validation Standard: Use n-decane (viscosity standard) to verify calibration in the low-viscosity range (

mPa·s).

- Sample Prep:
  - Degas **p-Isopropylphenetole** via ultrasonication (5 min) to prevent microbubble formation which artificially lowers density readings.
  - Ensure moisture content is <500 ppm (Karl Fischer titration) as water significantly skews viscosity.
- Measurement Loop:
  - Inject sample avoiding turbulence.
  - Ramp temperature from

    C to

    C in

    C increments.
  - Self-Check: If density deviation >

    g/cm³ between repeats, re-clean cell with toluene followed by acetone.

Protocol B: Vapor Pressure via Ebulliometry

Objective: Generate P-T data for Antoine Equation fitting. Equipment: Swietoslawski Ebulliometer.

- System Integrity: Leak test the vacuum manifold. Pressure hold should decay < 0.1 mbar/min.
- Isobaric Steps:

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- Set pressure to 100 mbar (vacuum).
- Heat until stable reflux is observed (condensate drop rate constant).
- Record Boiling Temperature (

) using a calibrated PT100 sensor.
- Step pressure: 200, 400, 600, 800, 1013 mbar.

- Data Reduction:
  - Fit data to the Antoine Equation:

    .
  - Quality Control: The "Check Standard" is Phenetole. If experimental

    of Phenetole deviates >0.2 K from NIST values, recalibrate pressure transducer.

Visualization of Thermodynamic Workflow

The following diagram outlines the logical flow from synthesis to thermodynamic validation, highlighting critical decision points (diamonds) and data generation steps (rectangles).

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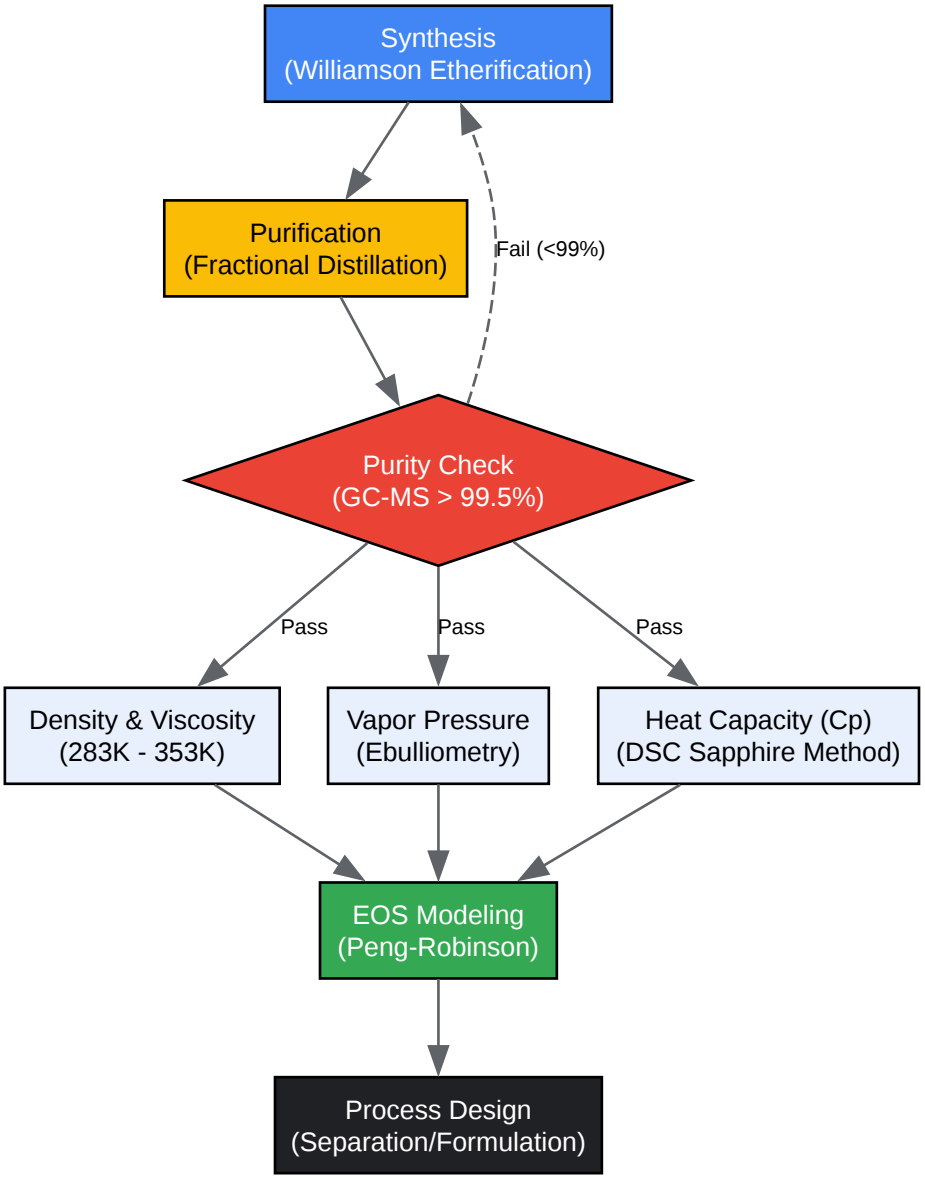

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Figure 1: Integrated workflow for the thermodynamic characterization of **p-Isopropylphenetole**, ensuring data integrity through purity validation.

Synthesis & Impurity Implications

Thermodynamic properties are extrinsic to purity. In the synthesis of **p-Isopropylphenetole**, the primary impurities are:

- Unreacted p-Isopropylphenol: Increases viscosity and boiling point significantly due to -OH hydrogen bonding.

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- Ortho-isomer (2-isopropylphenetole): Lowers melting point and alters refractive index.

Thermodynamic Impact: Even 1% residual phenol can increase the observed enthalpy of vaporization by ~5%, leading to undersized reboilers in industrial distillation. Therefore, the Purity Check step in Figure 1 is not administrative; it is thermodynamically vital.

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